

Application Notes and Protocols for the Synthesis of[1]Annulene

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Compound of Interest

Compound Name: [14]Annulene

CAS No.: 2873-14-5

Cat. No.: B1253648

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Introduction

[1]Annulene, with the chemical formula $C_{18}H_{18}$, is a fascinating macrocyclic hydrocarbon and a classic example of a non-benzenoid aromatic compound.[2] As a member of the annulene family, it contains a completely conjugated system of alternating single and double bonds in a monocyclic structure.[3] With 18 π -electrons, it adheres to Hückel's rule for aromaticity ($4n+2$ π -electrons, where $n=4$).[4][5] The synthesis and characterization of[1]annulene were historically significant in validating theoretical predictions of aromaticity in larger ring systems.[2] Its aromatic nature is evidenced by its planarity, specific bond lengths (approximately 1.39-1.41 Å), and a distinct 1H NMR spectrum showing highly deshielded outer protons and strongly shielded inner protons due to the aromatic ring current.[2][6]

This document provides a detailed, step-by-step protocol for the synthesis of[1]annulene, primarily based on the well-established method developed by Franz Sondheimer and his collaborators, which has been rigorously documented in Organic Syntheses.[4] This protocol is intended for researchers in organic chemistry and related fields.

Quantitative Data Summary

The following table summarizes the key transformations and associated quantitative data for the synthesis of [1]annulene via the Sondheimer route.

Step	Reaction	Key Reagents	Yield	Product Analytical Data
1	Oxidative Coupling	1,5-Hexadiyne, Copper(II) acetate monohydrate, Pyridine	~5% (crude mixture)	Hexadehydro[1]annulene: Not typically isolated in pure form in this step.
2	Isomerization	Potassium tert-butoxide, tert-Butyl alcohol, Benzene	2.4% (spectroscopic yield from 1,5-hexadiyne)	Tridehydro[1]annulene: UV λ_{max} (benzene) = 342 nm (ϵ 155,000). [4]
3	Partial Hydrogenation	10% Palladium-on-calcium carbonate, Hydrogen, Benzene	~50-60% (from Tridehydro[1]annulene)	[1]Annulene: Red-brown crystals. ^1H NMR (THF- d_8 , -60 °C): δ 9.25 (12H, outer), -2.9 (6H, inner). [4]
Overall	-	-	~0.54% [4]	-

Note: An improved three-step synthesis has been reported with an overall yield of 4%, representing a significant enhancement over the classical procedure. [7]

Experimental Protocols

This protocol details the synthesis of [1]annulene from 1,5-hexadiyne.

Safety Precaution: This procedure involves hazardous materials and reactions. It should only be performed by trained chemists in a well-ventilated fume hood with appropriate personal protective equipment.

Part A: Synthesis of Hexadehydro[1]annulene

This step involves the oxidative coupling of a terminal diacetylene, 1,5-hexadiyne, using copper(II) acetate in pyridine.^[4]

Materials and Equipment:

- 12-L four-necked, round-bottomed flask with a bottom stopcock
- Mechanical stirrer
- Reflux condenser
- 500-mL pressure-equalizing dropping funnel
- Large heating/cooling bath
- Copper(II) acetate monohydrate (600 g, 3.00 moles)
- Pyridine (3.8 L)
- 1,5-Hexadiyne (49.5 g, 0.634 mole) dissolved in pyridine (250 mL)
- Ether (for workup)
- Hydrochloric acid (for workup)

Procedure:

- Setup: Assemble the 12-L flask in the bath, fitted with the stirrer, reflux condenser, and dropping funnel.
- Initial Charge: Charge the flask with copper(II) acetate monohydrate (600 g) and pyridine (3.8 L).^[4]
- Heating: Begin stirring and heat the flask contents to 55 ± 1 °C using warm water in the outer bath. Maintain this temperature for 1 hour.

- **Addition of Diacetylene:** Add the solution of 1,5-hexadiyne in pyridine to the dropping funnel. Add this solution to the reaction mixture over 70 minutes while maintaining the temperature at 60 ± 1 °C.
- **Reaction:** After the addition is complete, continue stirring the dark brown mixture at 60 ± 1 °C for an additional 2 hours.
- **Workup:** Cool the reaction mixture to room temperature. Transfer the mixture to a 20-L separatory funnel and dilute with 5 L of ether. Wash the solution sequentially with water, 10% hydrochloric acid (until the aqueous layer is acidic), and finally with a sodium carbonate solution.
- **Isolation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure. The result is a dark brown, semi-solid residue containing the crude cyclic polyacetylenes.^[4]

Part B: Synthesis of Tridehydro[1]annulene

This stage involves a base-catalyzed prototropic rearrangement of the crude product from Part A to form the more stable, isomerized dehydroannulene.^[4]

Materials and Equipment:

- 2-L round-bottomed flask with reflux condenser
- Benzene (800 mL)
- Saturated solution of potassium tert-butoxide in tert-butyl alcohol (800 mL)
- Ether, water, and hydrochloric acid for workup

Procedure:

- **Dissolution:** Add the dark brown residue from Part A and 800 mL of benzene to the 2-L flask. Heat to reflux to dissolve the solid.
- **Isomerization:** Briefly cool the solution and rapidly add 800 mL of a saturated solution of potassium tert-butoxide in tert-butyl alcohol.^[4]

- Reflux: Heat the resulting solution to reflux for 30 minutes.
- Workup: Cool the mixture and transfer it to a large vessel containing approximately 2 L of ice. Add 2 L of ether and acidify with 10% hydrochloric acid. Separate the organic layer, wash with water, dry over magnesium sulfate, and evaporate the solvent.
- Chromatography: The resulting residue is purified by column chromatography on alumina. The column is first developed with a pentane-ether mixture (95:5) to remove benzene, followed by an 80:20 pentane-ether mixture to elute the products. Tridehydro[1]annulene appears as a light brown band.^[4] The fractions containing the pure product are collected.

Part C: Synthesis of[1]Annulene

The final step is the partial and selective catalytic hydrogenation of the triple bonds in tridehydro[1]annulene.^[4]

Materials and Equipment:

- Hydrogenation flask with a side arm and magnetic stirrer
- Hydrogen source
- 10% Palladium-on-calcium carbonate catalyst (1.0 g)
- Benzene (30 mL)
- Ether (for crystallization)

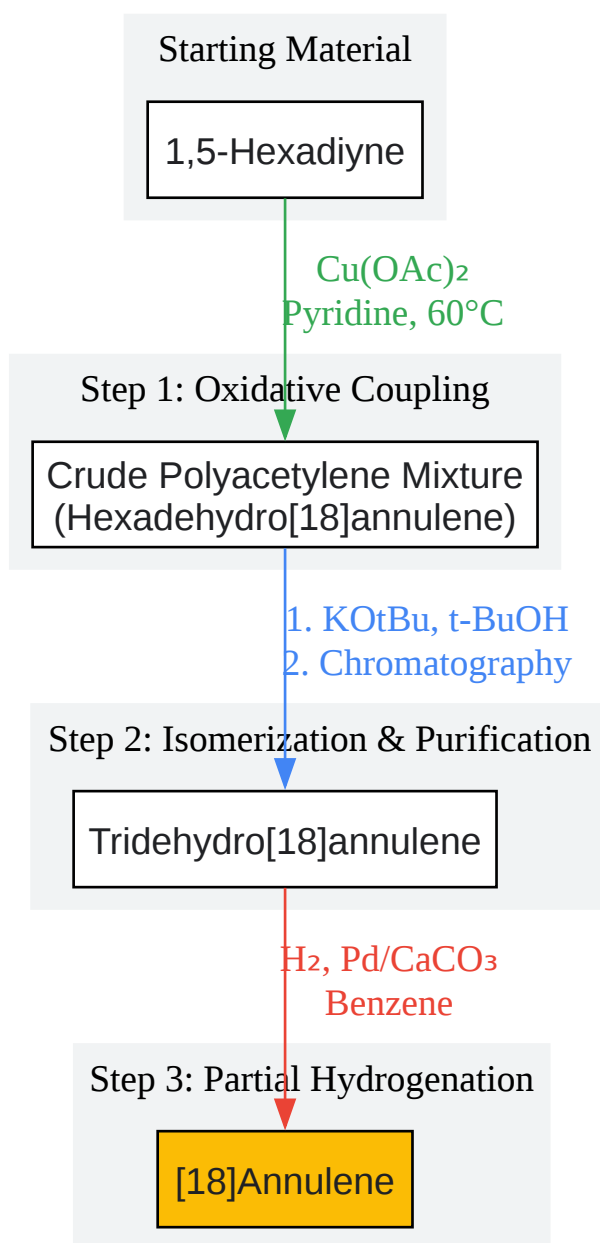
Procedure:

- Catalyst Preparation: In the hydrogenation flask, suspend 1.0 g of 10% Pd/CaCO₃ catalyst in 30 mL of benzene. Stir the suspension under a hydrogen atmosphere until no more gas is absorbed (catalyst saturation).
- Addition of Substrate: Evaporate the solvent from the tridehydro[1]annulene solution obtained in Part B. Dissolve the resulting brown crystalline residue in 30 mL of benzene. Add this solution to the hydrogenation flask.

- Hydrogenation: Stir the mixture vigorously under a hydrogen atmosphere. Monitor the hydrogen uptake carefully. The reaction is stopped after the absorption of approximately 4.5 to 4.9 molar equivalents of hydrogen.[4]
- Isolation: Remove the catalyst by filtration. Concentrate the filtrate to about 6 mL. Add 20 mL of ether and cool the solution in an ice bath.
- Crystallization: Collect the resulting red-brown crystals of [1]annulene by filtration, wash with cold ether, and air dry. The overall yield from 1,5-hexadiyne is approximately 0.54%.[4]
- Storage:[1]Annulene is sensitive and can decompose. It is best stored as a solution in benzene-ether in a refrigerator.[4]

Visualizations

Synthesis Workflow for [1]Annulene



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Caption: Reaction scheme for the synthesis of [18]annulene via the Sondheimer method.

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